

Perbromic Acid: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Perbromic acid*

Cat. No.: *B1211475*

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Abstract

Perbromic acid (HBrO_4) is a powerful oxidizing agent and a strong acid, representing the highest oxidation state of bromine (+7). This guide provides an in-depth overview of its chemical and physical properties, synthesis protocols, decomposition pathways, and known applications. Due to its inherent instability, the practical applications of **perbromic acid** are limited, primarily confined to specialized laboratory settings. This document consolidates key technical data and safety protocols to inform researchers and chemical professionals working with this highly reactive compound.

Core Chemical Identity

Perbromic acid is identified by the following chemical identifiers:

Identifier	Value
CAS Number	19445-25-1[1]
Molecular Formula	HBrO ₄ [1]
Molecular Weight	144.91 g/mol
IUPAC Name	Perbromic acid
Synonyms	hydroxidotrioxidobromine, [BrO ₃ (OH)]

Physicochemical and Quantitative Data

Perbromic acid is a colorless and odorless liquid that is highly unstable in its pure form.[1][2] It is a strong acid with a pKa value of less than 0.[3] Aqueous solutions are stable up to a concentration of about 6 M (55% HBrO₄); at higher concentrations, it undergoes autocatalytic decomposition.

The table below summarizes key quantitative data for **perbromic acid**:

Property	Value	Conditions
pKa	< 0[3]	
Decomposition Rate Constant	$2.3 \times 10^{-4} \text{ L}\cdot\text{mol}^{-1}\cdot\text{s}^{-1}$ [3]	At 25°C[3]
Activation Energy of Decomposition	85 kJ·mol ⁻¹ [3]	
UV Absorption (λ _{max})	290 nm[3]	
Molar Absorptivity (ε)	80 L·mol ⁻¹ ·cm ⁻¹ [3]	At 290 nm[3]
Br-O Bond Energy	190 kJ·mol ⁻¹ [3]	

Synthesis and Experimental Protocols

The synthesis of **perbromic acid** is challenging due to its instability. Direct oxidation methods analogous to the synthesis of perchloric acid have proven unsuccessful.[3] The first successful

synthesis was achieved through the radioactive decay of a selenate salt.^[4] Currently, several laboratory-scale synthesis methods are employed.

Synthesis via Oxidation of Bromate with Fluorine

This method is considered a convenient route for producing perbromates, which can then be protonated to form **perbromic acid**.^[5]

Experimental Protocol:

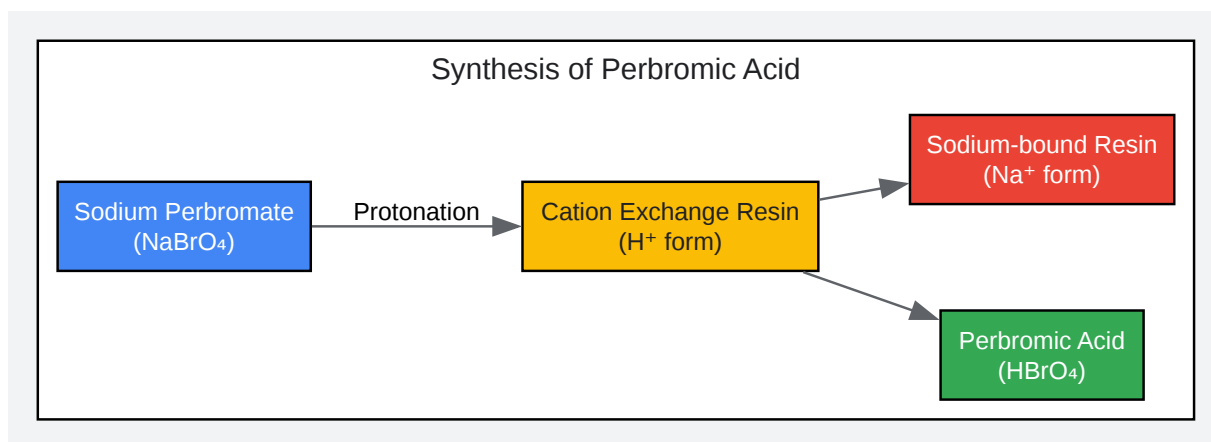
- A solution of sodium bromate (NaBrO_3) is made alkaline.
- Gaseous fluorine (F_2) is bubbled through the alkaline bromate solution.
- The resulting perbromate ions (BrO_4^-) are then protonated using a strong acid to yield **perbromic acid**.

Synthesis via Protonation of Perbromate Salts

This is an efficient laboratory method for producing purified **perbromic acid**.^[3]

Experimental Protocol:

- A solution of sodium perbromate (NaBrO_4) is prepared.
- The solution is passed through a cation exchange resin in its hydrogen form.
- The resin exchanges the sodium ions for hydrogen ions, resulting in an aqueous solution of **perbromic acid**.

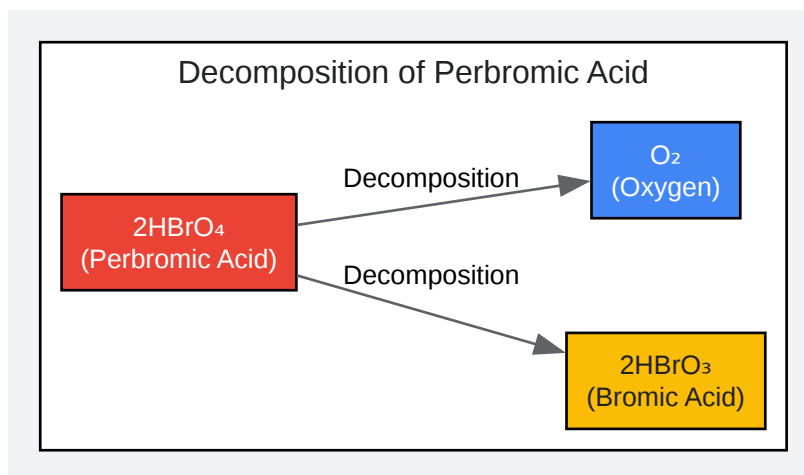


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A diagram illustrating the synthesis of **perbromic acid** via protonation of sodium perbromate.

Decomposition Pathway

Perbromic acid is the most unstable of the halogen(VII) oxoacids and decomposes rapidly upon standing.[1][5] The primary decomposition pathway involves the formation of bromic acid (HBrO_3) and oxygen (O_2).[3][4] This decomposition is autocatalytic and can be catalyzed by metal ions such as Ce^{4+} and Ag^+ . [1][3]



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The primary decomposition pathway of **perbromic acid**.

Applications in Research and Development

Due to its high reactivity and instability, the industrial applications of **perbromic acid** are limited.^[2] Its use is primarily confined to laboratory settings for specialized applications.

- **Oxidizing Agent:** It serves as a powerful oxidizing agent in synthetic organic chemistry, particularly for reactions requiring a strong and aggressive oxidant.^{[2][6]}
- **Synthesis of Perbromate Salts:** **Perbromic acid** is used to produce various perbromate salts by reacting it with a base.^[1]
- **Surface Treatment:** It has potential applications in the surface treatment of metals where controlled oxidation is desired.^{[2][3]}
- **Analytical Chemistry:** In laboratory research, it can be used as a titrant or a standard solution.^[6]

Safety and Handling

Perbromic acid is a hazardous substance that must be handled with extreme caution.

- **Corrosivity:** It is highly corrosive and can cause severe burns to the skin and eyes upon contact.^[1]
- **Inhalation:** Inhalation of its vapors can be harmful and may cause respiratory irritation.^[1]
- **Explosive Decomposition:** Concentrated solutions can decompose explosively.^[2]
- **Personal Protective Equipment (PPE):** When handling **perbromic acid**, appropriate PPE, including safety goggles, gloves, and a lab coat, is mandatory.^[6] All work should be conducted in a well-ventilated fume hood.^[6]
- **Storage:** It should be stored in a cool, well-ventilated area away from heat and ignition sources.^[2]

In case of accidental exposure, immediate medical attention is necessary.^[2] Skin or eye contact should be followed by flushing with copious amounts of water.^[6]

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Phone: (601) 213-4426

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